

Technical Guide: Physical and Chemical Properties of 4-Picolyl Chloride Hydrochloride

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Compound of Interest

Compound Name: 4-(Chloromethyl)-2-methylpyridine

CAS No.: 75523-42-1

Cat. No.: B033498

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Executive Summary

4-Picolyl chloride hydrochloride (4-(Chloromethyl)pyridine hydrochloride) is a critical electrophilic building block in organic synthesis and medicinal chemistry. It serves as the primary reagent for introducing the 4-picolyl (4-pyridylmethyl) moiety, a pharmacophore frequently used to modulate solubility, basicity, and target affinity in drug candidates (e.g., Linopirdine, VEGF inhibitors).

This guide provides a rigorous technical analysis of its physicochemical properties, reactivity profiles, and handling protocols. A key focus is placed on the instability of the free base, a common pitfall in experimental workflows that leads to rapid self-polymerization if not managed correctly.

Identity & Physicochemical Profile[1][2][3][4][5][6][7][8]

The hydrochloride salt is the stable, commercially available form. The free base is highly reactive and typically generated in situ.

Property	Data	Notes
IUPAC Name	4-(Chloromethyl)pyridine hydrochloride	
CAS Number	1822-51-1	
Molecular Formula	C ₆ H ₆ ClN ^{[1][2][3][4][5]} · HCl	
Molecular Weight	164.03 g/mol	Free base: 127.57 g/mol
Appearance	White to off-white/yellow crystalline powder	Darkens upon moisture absorption
Melting Point	165 – 173 °C	Decomposes upon melting
Solubility	High: Water, Methanol, EthanolLow: Ether, Hexane, Toluene	Salt form is highly polar
Hygroscopicity	High	Deliquescent; store under inert gas
Acidity (pKa)	~4.5 – 5.0 (Pyridinium N)	Estimated; EWG effect of -CH ₂ Cl lowers pKa vs Pyridine (5.2)

Chemical Reactivity & Mechanisms

Electrophilicity & Nucleophilic Substitution

The core utility of 4-picoly chloride lies in the high electrophilicity of the benzylic carbon. The electron-deficient pyridine ring (especially when protonated) pulls electron density away from the chloromethyl group, making it highly susceptible to S_N2 attack by nucleophiles (amines, thiols, phenoxides).

The "Self-Destruct" Mechanism (Self-Quaternization)

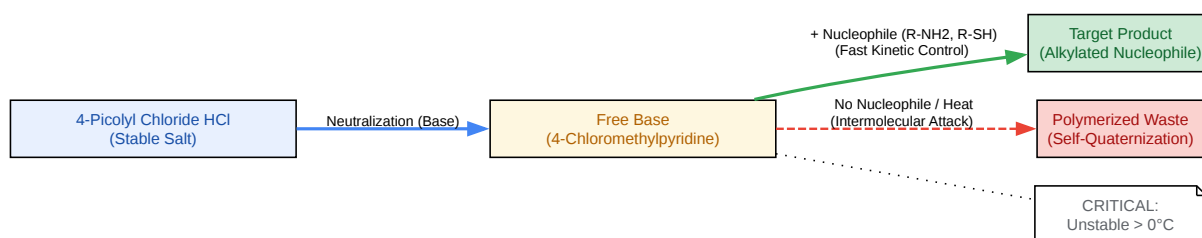
A critical handling constraint is the compound's tendency to polymerize when neutralized.

- Mechanism: In the free base form, the pyridine nitrogen (nucleophile) of one molecule attacks the benzylic carbon (electrophile) of another.

- Result: Formation of intermolecular quaternary ammonium salts, leading to insoluble colored polymers (similar to poly-4-vinylpyridine derivatives).
- Prevention: Always keep the free base cold ($<0^{\circ}\text{C}$) and dilute, or generate it in situ in the presence of the target nucleophile.

Reactivity Visualization

The following diagram maps the dual reactivity (acidic/electrophilic) and the competition between desired coupling and self-polymerization.



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Figure 1: Reaction pathways showing the critical competition between productive alkylation and destructive self-polymerization.

Handling, Stability & Safety

Storage Protocols[5][6][7][9][10]

- Temperature: Store at 2°C to 8°C (Refrigerated).
- Atmosphere: Highly hygroscopic. Store under Argon or Nitrogen. Moisture absorption leads to hydrolysis (releasing HCl gas) and "caking" of the powder.
- Container: Tightly sealed glass or polypropylene. Avoid metals due to corrosivity.

Safety Profile (GHS Classifications)

- Corrosive (H314): Causes severe skin burns and eye damage.[1][6] The HCl salt hydrolyzes on skin moisture to form hydrochloric acid.
- Vesicant-like properties: The alkylating nature can cause sensitization. Double-gloving (Nitrile) is recommended.

Experimental Protocols

Protocol A: In-Situ Generation & N-Alkylation

Use this method to avoid isolating the unstable free base.

Objective: Synthesis of N-(4-picolyl)amine derivative.

- Preparation: Dissolve the target amine (1.0 equiv) and excess base (e.g., K_2CO_3 or Et_3N , 3.0 equiv) in dry solvent (DMF or Acetonitrile).
- Activation: Cool the mixture to 0°C.
- Addition: Add 4-picolyl chloride hydrochloride (1.1 equiv) directly as a solid or as a freshly prepared suspension in the solvent.
 - Note: Adding the solid salt directly prevents premature formation of the free base before it encounters the nucleophile.
- Reaction: Stir at 0°C for 30 mins, then allow to warm to room temperature (RT) overnight.
- Workup: Dilute with water/brine and extract with Ethyl Acetate. The product will be in the organic layer; any polymerized pyridinium salts usually remain in the aqueous phase or precipitate as solids.

Protocol B: Isolation of Free Base (High Risk)

Only perform if absolutely necessary for specific stoichiometry.

- Partition: Suspend the hydrochloride salt in CH_2Cl_2 (DCM) in a separatory funnel.
- Neutralization: Add ice-cold saturated $NaHCO_3$ solution. Shake vigorously and immediately separate layers.

- Drying: Dry the DCM layer over MgSO_4 at 0°C .
- Usage: Filter and use the DCM solution immediately. Do not concentrate to dryness, as the concentrated oil will polymerize rapidly and exothermically.

Applications in Drug Design

The 4-picolyl group is a versatile pharmacophore:

- Solubility Enhancement: The pyridine nitrogen ($\text{pK}_a \sim 5$) can be protonated at physiological pH (or in formulation), improving aqueous solubility compared to a phenyl analog.
- Pi-Stacking Interactions: The electron-deficient ring participates in stacking with aromatic residues (e.g., Phenylalanine, Tryptophan) in protein binding pockets.
- Metal Chelation: Used in the synthesis of ligands (e.g., TPA - Tris(2-pyridylmethyl)amine analogs) for metallo-enzyme mimics.

References

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